ComAI Technical Support Center: Enhancing DNN Recall for Scientific Discovery

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Compound of Interest		
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Welcome to the **ComAI** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals utilizing **ComAI** to improve recall in their Deep Neural Network (DNN) inference tasks. Here you will find troubleshooting guidance and frequently asked questions to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ComAI** and how does it improve recall in DNN inference?

A1: **ComAI** is a novel approach designed to enhance the performance of DNNs by enabling a lightweight, collaborative intelligence between different vision sensors or models. It functions by having different DNN pipelines share intermediate processing states with one another. This sharing of information acts as a system of "hints" about objects or features within overlapping fields of view, which can significantly improve the accuracy and recall of the inference process. [1] One of the core techniques involves a shallow machine learning model that leverages features from the early layers of a peer DNN to predict object confidence values, which are then used to bias the output of a reference DNN.[1] This method has been shown to boost recall by 20-50% with minimal processing and bandwidth overhead.[1]

Q2: In what scenarios is prioritizing recall particularly important for drug development?

A2: In drug development and other scientific research, a high recall rate is crucial when the cost of false negatives is high.[2][3] For instance, during virtual screening of molecular compounds, failing to identify a potentially effective drug candidate (a false negative) is often

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more detrimental than investigating a candidate that turns out to be ineffective (a false positive).[4] High recall models ensure that the net is cast wide to capture as many potential leads as possible for further investigation.

Q3: Can **ComAI** be used with heterogeneous DNN models?

A3: Yes, **ComAI** is designed to work across heterogeneous DNN models and deployments.[1] This flexibility allows researchers to integrate **ComAI** into existing and diverse experimental setups without being restricted to a single model architecture.

Q4: What are the primary methods for improving recall in a standard DNN model?

A4: Several techniques can be employed to improve recall in a DNN model. These include:

- Adjusting the classification threshold: Lowering the threshold for classifying a positive case can increase the number of true positives, thereby increasing recall.[2][5]

- Using class weights: In cases of imbalanced datasets, assigning higher weights to minority classes can help the model pay more attention to them and reduce false negatives.[6]

- Data augmentation and balancing: Techniques like oversampling the minority class or undersampling the majority class can help balance the dataset and improve model performance on the minority class.[6][7]

- Choosing an appropriate loss function: Some loss functions can be modified to penalize false negatives more heavily.[2][5]

- Hyperparameter tuning: Optimizing hyperparameters such as the learning rate, batch size, and the number of layers can lead to better model performance and improved recall.[8]

Troubleshooting Guides

Issue 1: Recall is not improving after implementing ComAI

Symptom: You have implemented the **ComAI** framework, but you are not observing the expected increase in recall for your DNN inference task.

Possible Causes and Solutions:

Cause	Troubleshooting Steps
Insufficient Overlap in Fields of View (FoVs)	1. Verify that the different vision sensors or data sources have a significant and meaningful overlap in their observational space.2. Visualize the FoVs to ensure that the collaborative information being shared is relevant.
Ineffective Shallow ML Model	1. Re-evaluate the architecture of the secondary shallow ML model.2. Experiment with different feature sets from the early layers of the peer DNNs to find the most predictive features.3. Tune the hyperparameters of the shallow model.
Incorrect Bias Implementation	1. Ensure that the confidence values generated by the shallow model are being correctly used to bias the reference DNN's outputs.2. Experiment with the weighting of the bias to find the optimal influence on the final prediction.
Data Synchronization Issues	1. Check for and correct any latency or timing issues in the sharing of intermediate processing states between DNN pipelines.2. Ensure that the "hints" from one model are being received in a timely manner to influence the inference of the other.

Issue 2: Significant increase in false positives after optimizing for recall

Symptom: While recall has increased, the model is now producing a much higher number of false positives, reducing overall precision.

Possible Causes and Solutions:

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Cause	Troubleshooting Steps
Overly Aggressive Threshold Adjustment	1. If you have manually lowered the classification threshold, it may be too low. Incrementally raise the threshold and observe the impact on both recall and precision.2. Utilize a precision-recall curve to identify a threshold that provides an acceptable balance between the two metrics.[8]
Model Overfitting to the Minority Class	1. If using class weights or oversampling, the model may be becoming too biased towards the positive class. Reduce the weight or the amount of oversampling.2. Introduce regularization techniques (e.g., dropout, L1/L2 regularization) to reduce overfitting.
Feature Engineering Imbalance	1. Analyze the features that are most contributing to the false positives. It's possible that certain features are misleading the model.2. Consider feature selection or engineering to create a more robust feature set.

Experimental Protocols

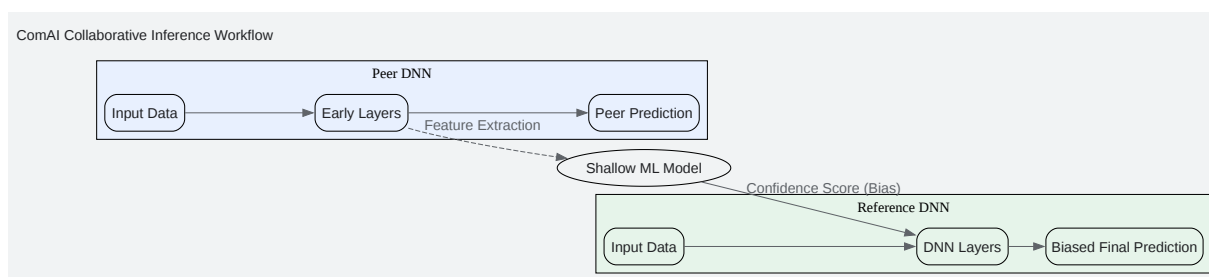Protocol 1: Implementing a **ComAI**-based Workflow for Virtual Screening

This protocol outlines a high-level methodology for using **ComAI** to improve the recall of potential drug candidates in a virtual screening experiment.

- Model Selection: Choose two or more diverse DNN models trained for predicting molecular activity. These will serve as the peer and reference DNNs.

- Data Preparation: Prepare a large library of molecular compounds for screening. Ensure that the data is pre-processed and formatted correctly for input into the DNNs.

- Early-Layer Feature Extraction: Identify the initial layers of the peer DNNs from which to extract features. These features should represent fundamental structural or chemical
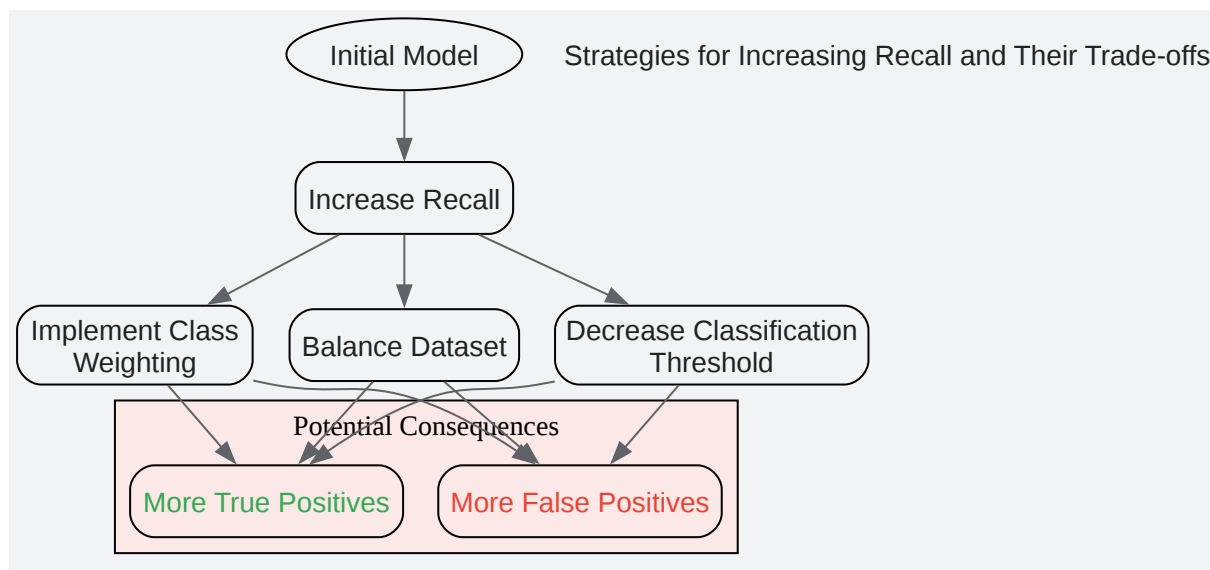
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properties of the input molecules.

- Shallow Model Training: Train a shallow machine learning model (e.g., a simple multi-layer perceptron) to take the extracted features from the peer DNNs as input and predict a confidence score for the likelihood of the compound being active.

- Pipelined Data Sharing: Establish a pipeline for sharing the confidence scores from the shallow model to the reference DNN in real-time during inference.

- Bias Integration: Modify the final classification layer of the reference DNN to incorporate the confidence score as a bias.

- Inference and Evaluation: Run the virtual screening library through the **ComAI**-enabled system. Evaluate the performance by measuring recall, precision, and other relevant metrics. Compare these results against a non-collaborative baseline.

Visualizations

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Caption: A diagram illustrating the **ComAI** workflow.

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Caption: The relationship between strategies to increase recall and their consequences.

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